

Navigating the Solubility of 3-Benzyloxyphenylacetonitrile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 3-Benzyloxyphenylacetonitrile

Cat. No.: B139793

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This technical guide offers a detailed overview of the solubility of **3-benzyloxyphenylacetonitrile**, a key intermediate in various synthetic pathways of interest to researchers, scientists, and drug development professionals. While quantitative solubility data for this compound is not readily available in public literature, this document consolidates existing qualitative information, provides a general experimental framework for its determination, and outlines a logical workflow for its use in research and development.

Introduction to 3-Benzyloxyphenylacetonitrile

3-Benzyloxyphenylacetonitrile, with the chemical formula $C_{15}H_{13}NO$, is a solid organic compound.^[1] Its molecular structure, featuring a benzyl ether and a nitrile group on a phenyl ring, dictates its physicochemical properties and, consequently, its solubility profile. Understanding its behavior in various organic solvents is crucial for its application in synthesis, purification, and formulation.

Physicochemical Properties

A summary of the key physicochemical properties of **3-benzyloxyphenylacetonitrile** is provided below.

| Property | Value | Reference |
|---------------------|------------------------------------|-----------|
| CAS Number | 20967-96-8 | [1][2][3] |
| Molecular Formula | C ₁₅ H ₁₃ NO | [2][3] |
| Molecular Weight | 223.27 g/mol | [3] |
| Appearance | Orange Solid | [1] |
| Melting Point | 48-49 °C | [1] |
| Boiling Point | 188-190 °C at 3 mmHg | [1] |
| Density (Predicted) | 1.114 ± 0.06 g/cm ³ | [1] |

Qualitative Solubility Profile

Comprehensive quantitative solubility data for **3-benzyloxyphenylacetonitrile** in a wide range of common organic solvents has not been identified in publicly accessible scientific literature. However, qualitative assessments indicate its solubility in several polar and non-polar organic solvents. The available information is summarized in the table below.

| Solvent | Qualitative Solubility |
|---------------------------|------------------------|
| Chloroform | Soluble[1] |
| Dichloromethane | Soluble[1] |
| Ethyl Acetate | Soluble[1] |
| Methanol | Soluble[1] |
| Acetone | Data not available |
| Toluene | Data not available |
| Dimethyl Sulfoxide (DMSO) | Data not available |

Experimental Protocol for Solubility Determination

While a specific, validated experimental protocol for determining the solubility of **3-benzyloxyphenylacetonitrile** is not available, a general method for crystalline organic compounds can be adapted. The following protocol outlines a standard procedure for isothermal solubility measurement.

Objective: To determine the quantitative solubility of **3-benzyloxyphenylacetonitrile** in a selected organic solvent at a specific temperature.

Materials:

- **3-Benzyloxyphenylacetonitrile** (crystalline solid)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance
- Vials with tight-fitting caps
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

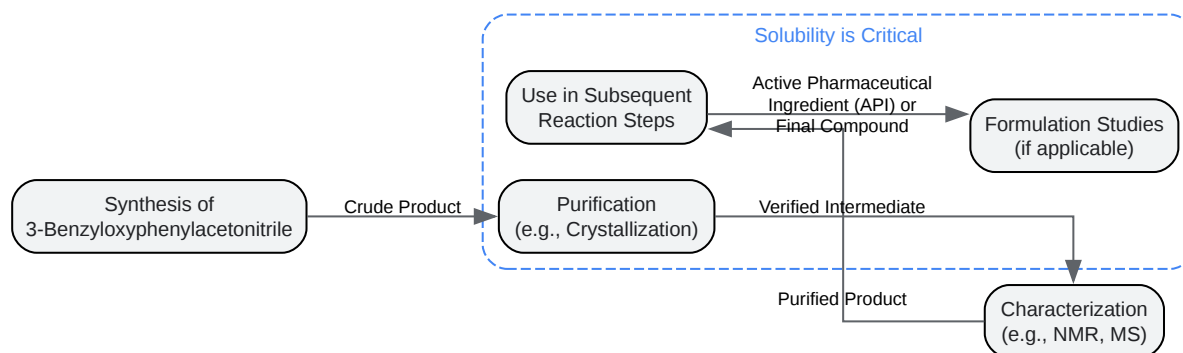
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of crystalline **3-benzyloxyphenylacetonitrile** to a vial containing a known volume of the chosen organic solvent. The presence of undissolved solid is essential to ensure saturation.
 - Seal the vial securely to prevent solvent evaporation.
- Equilibration:
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).

- Agitate the mixture for a sufficient duration (typically 24-48 hours) to ensure that the dissolution equilibrium is reached.
- Sample Collection and Preparation:
 - Once equilibrium is established, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Immediately filter the collected supernatant through a syringe filter into a clean, pre-weighed vial. This step is critical to remove any undissolved microcrystals.
- Quantification:
 - Determine the concentration of **3-benzyloxyphenylacetonitrile** in the filtrate using a validated analytical method such as HPLC or UV-Vis spectrophotometry.
 - For HPLC analysis: A calibration curve should be prepared using standard solutions of known concentrations of **3-benzyloxyphenylacetonitrile** in the same solvent.
 - For UV-Vis analysis: A calibration curve should be generated by measuring the absorbance of a series of standard solutions at the wavelength of maximum absorbance (λ_{max}) for **3-benzyloxyphenylacetonitrile**.
- Calculation of Solubility:
 - From the concentration obtained in the previous step and the volume of the filtrate, calculate the mass of dissolved **3-benzyloxyphenylacetonitrile**.
 - Express the solubility in appropriate units, such as grams per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Logical Workflow for Research and Development

The utilization of **3-benzyloxyphenylacetonitrile** in a research and development setting typically follows a structured workflow. The understanding of its solubility is integral at various stages of this process.



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Figure 1. A logical workflow for the utilization of **3-benzyloxyphenylacetonitrile**.

Biological Activity and Signaling Pathways

A thorough search of scientific literature and databases did not yield specific information on the biological activity or associated signaling pathways of **3-benzyloxyphenylacetonitrile**.

Consequently, a diagrammatic representation of such pathways cannot be provided at this time. This compound is primarily documented as a chemical intermediate in the synthesis of more complex molecules, and its own biological effects are not well-characterized in the public domain.

Conclusion

3-Benzyloxyphenylacetonitrile is a valuable intermediate with established qualitative solubility in several common organic solvents. While quantitative data remains elusive in the public domain, the general experimental protocol provided in this guide offers a robust framework for its determination. A clear understanding of its solubility is fundamental for optimizing its use in synthesis, purification, and potential formulation, thereby streamlining research and development efforts in the pharmaceutical and chemical sciences. Further studies are warranted to quantitatively map the solubility of this compound across a broader range of solvents and temperatures.

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